

In-Depth Technical Guide: 4-Benzyloxy-2,6-difluorophenylboronic acid

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Compound of Interest

Compound Name: 4-Benzyloxy-2,6-difluorophenylboronic acid

Cat. No.: B600006

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from available safety data sheets and chemical databases. It is intended for informational purposes for qualified professionals and does not replace a formal Safety Data Sheet (SDS). Always refer to the original SDS from the supplier before handling this chemical.

Chemical Identification and Properties

4-Benzyloxy-2,6-difluorophenylboronic acid is a fluorinated organic compound with applications in synthetic chemistry, particularly as a building block in the development of pharmaceutical agents and other complex molecules.


Identifier	Value	Source
Chemical Name	(4-(Benzyloxy)-2,6-difluorophenyl)boronic acid	[1][2][3]
CAS Number	156635-89-1	[1][2][3][4][5][6]
Molecular Formula	C13H11BF2O3	[2][3][4][5][6]
Molecular Weight	264.03 g/mol	[2][4][5]
Physical State	Liquid or Solid (sources vary)	[4]
Purity	Typically ≥95% - 97%	[4][5]
Synonyms	(2,6-difluoro-4-phenylmethoxyphenyl)boronic acid	[4][6]

Hazard Identification and Classification

This chemical is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

[4]

Signal Word:Warning[4]

Toxicological Summary

Quantitative toxicological data for **4-Benzyloxy-2,6-difluorophenylboronic acid** is not readily available in the public domain. The hazard classifications are based on the properties of similar chemical structures and general knowledge of boronic acids.

Toxicological Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Carcinogenicity	No data available
Germ Cell Mutagenicity	No data available
Reproductive Toxicity	No data available

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of this specific compound are not published. However, the hazard classifications (H302, H315, H319, H335) are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) or the Environmental Protection Agency (EPA).

Likely Methodologies for Hazard Determination:

- Acute Oral Toxicity (H302): OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method), or OECD 425 (Acute Oral Toxicity: Up-and-Down Procedure). These studies involve the administration of the substance to animals (typically rodents) to determine the dose at which adverse effects or mortality occur.

- Skin Irritation (H315): OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This protocol involves applying the substance to the skin of an animal (often a rabbit) and observing for signs of irritation, such as erythema and edema, over a set period.
- Eye Irritation (H319): OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). This test involves applying the substance to the eye of an animal (historically rabbits) and assessing the degree of ocular irritation and reversibility of effects. In vitro alternatives are increasingly used.
- Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation) (H335): While no single, specific OECD guideline exists solely for respiratory irritation, this classification is often derived from data from acute inhalation toxicity studies (e.g., OECD 403) where clinical signs of respiratory tract irritation are observed, or from in vitro assays and structure-activity relationship (SAR) analysis.

Handling, Storage, and Personal Protective Equipment (PPE)

Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.^[7] Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[4] Wash hands thoroughly after handling.^[4] Do not eat, drink, or smoke when using this product.^[4]
- Storage: Store in a cool, dry, and well-ventilated place.^[7] Keep the container tightly closed.^[7]

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

First Aid and Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[8]
Skin Contact	Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Fire-Fighting Measures

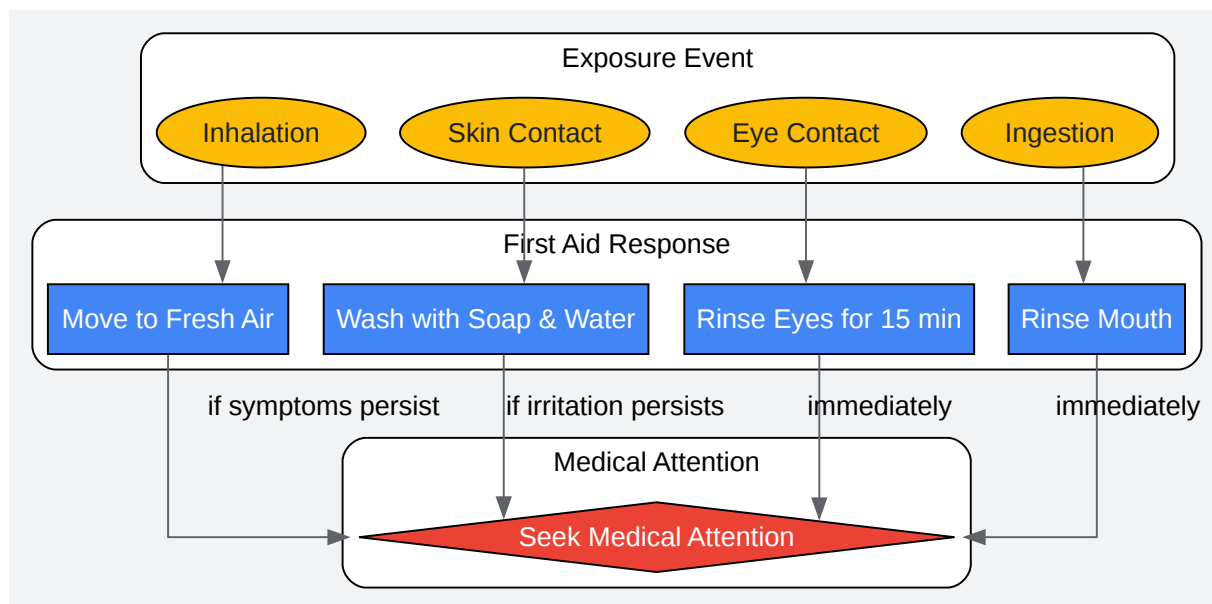
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[9]

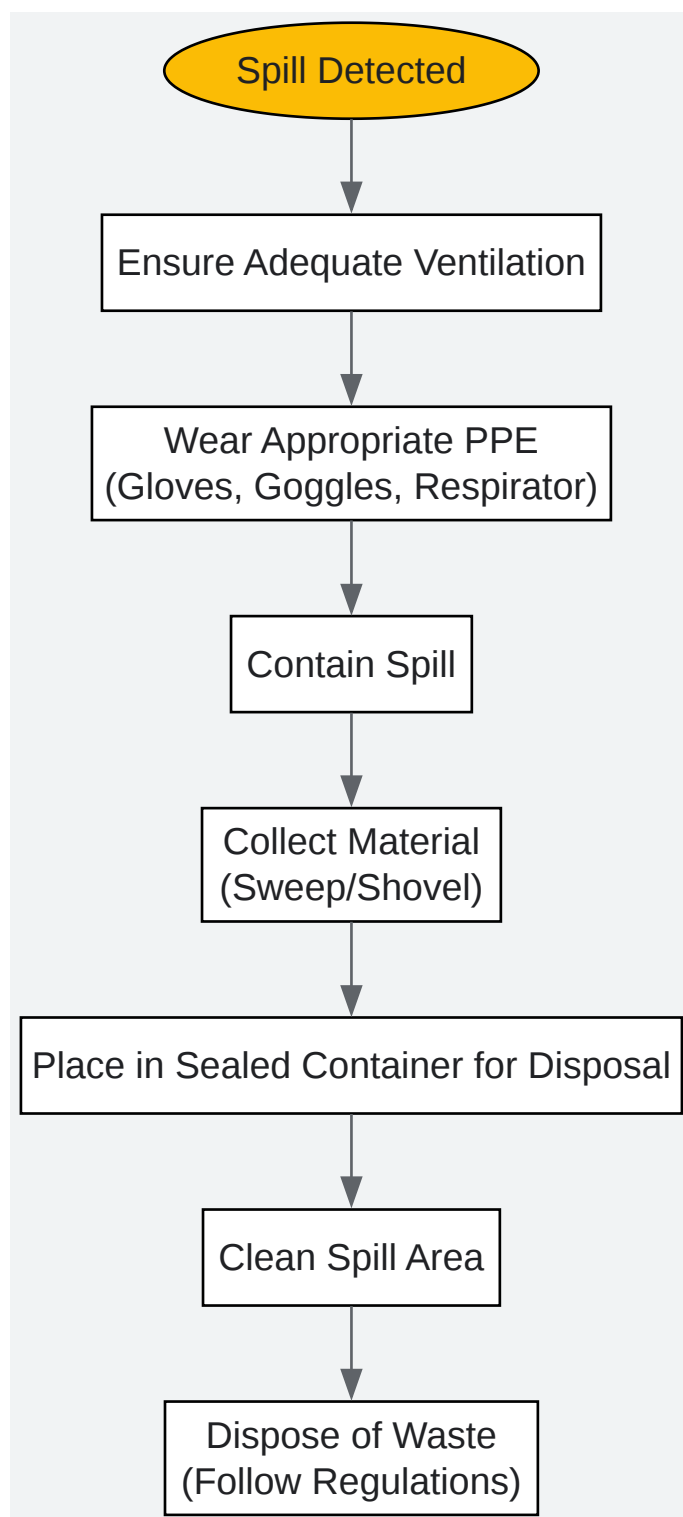
Visualized Safety Workflows

The following diagrams illustrate key safety-related logical flows when working with **4-Benzyloxy-2,6-difluorophenylboronic acid**.



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Caption: First aid workflow for different exposure routes.



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Caption: Step-by-step procedure for accidental spill cleanup.

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